

literature review of the applications of halogenated butanes

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Compound of Interest

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Halogenated Butanes as Refrigerants

Halogenated butanes have been historically used as refrigerants in various cooling systems. Their thermodynamic properties make them suitable for vapor compression cycles. However, due to environmental concerns, many of the early-generation refrigerants have been phased out. Research now focuses on hydrofluorocarbons (HFCs) and hydrofluoroolefins (HFOs) with lower environmental impact.

Comparison of Halogenated Butane Refrigerants and Alternatives

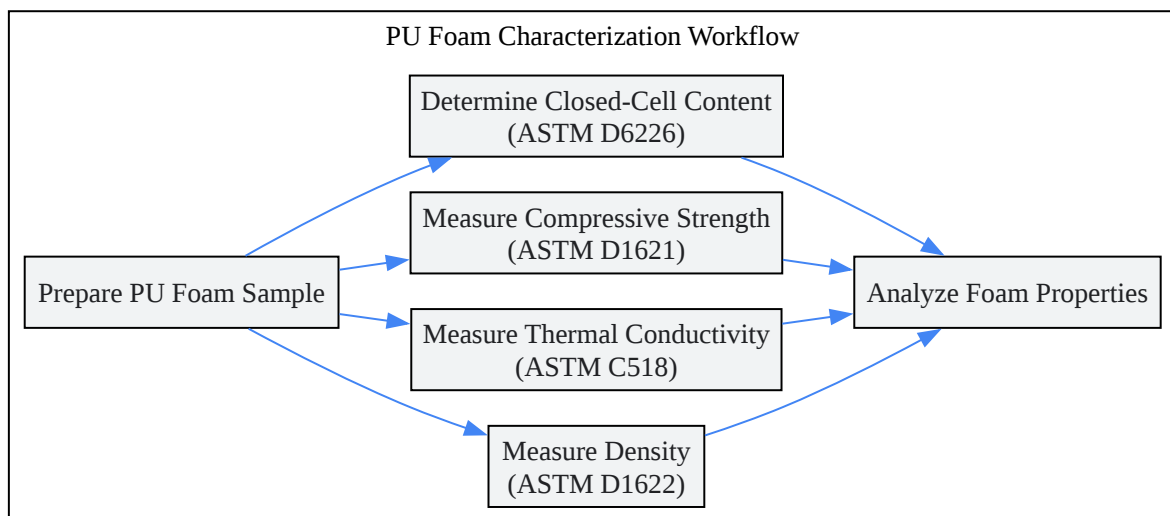
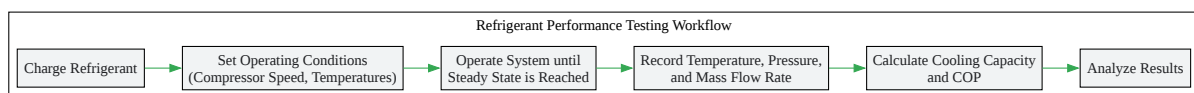
Refrigerant	Type	Ozone Depletion Potential (ODP)[1]	Global Warming Potential (GWP, 100-year)[1][2][3]	Flammability
R-134a (1,1,1,2-Tetrafluoroethane)	HFC	0	1430	Non-flammable
R-600a (Isobutane)	HC	0	3	Highly flammable
R-290 (Propane)	HC	0	3	Highly flammable
R-1234yf (2,3,3,3-Tetrafluoropropene)	HFO	0	<1	Mildly flammable
R-1234ze(E) (trans-1,3,3,3-Tetrafluoropropene)	HFO	0	<1	Non-flammable

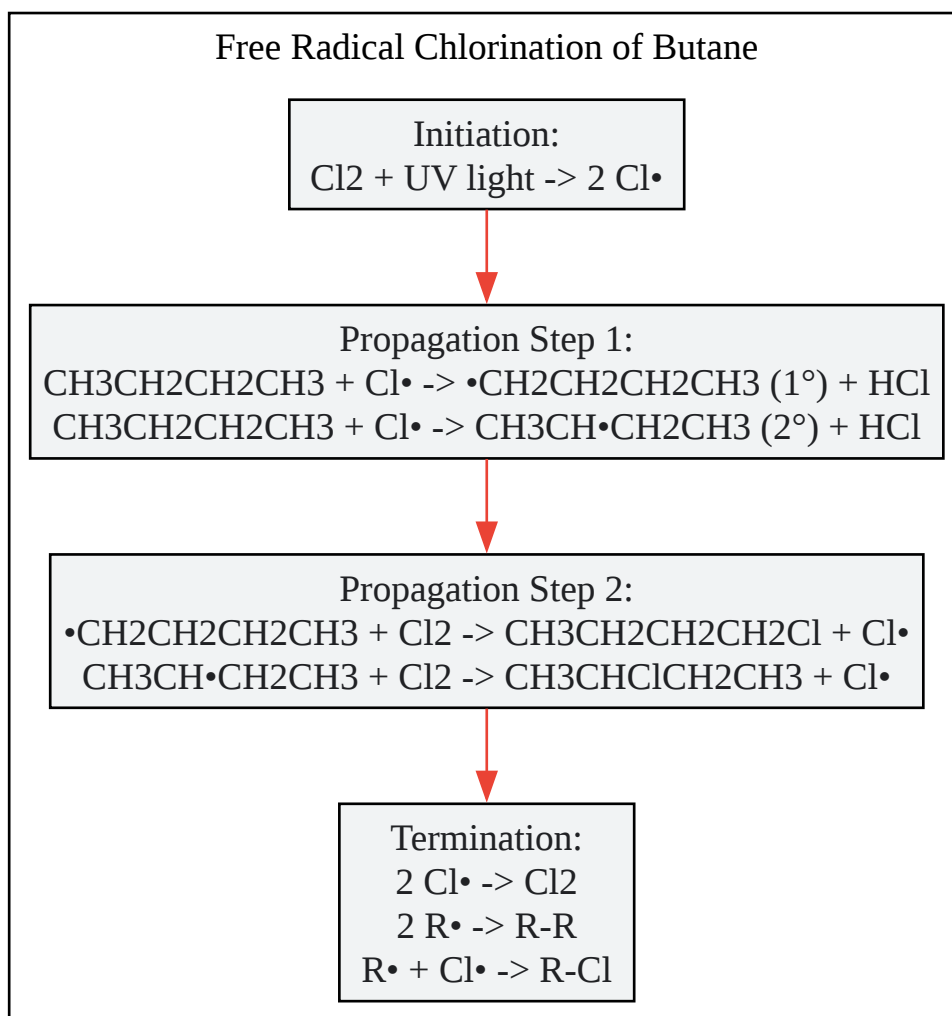
Experimental Protocol for Refrigerant Performance Testing

The performance of a refrigerant is typically evaluated in a vapor compression refrigeration system. The key components of the experimental setup include a compressor, a condenser, an evaporator, and a throttle valve.[4]

- **System Setup:** The refrigerant is charged into a test rig. Water is commonly used as the heat load and heat sink medium in the evaporator and condenser, respectively.[4]
- **Instrumentation:** Thermocouples and pressure transducers are installed at the inlet and outlet of each component to measure temperature and pressure. A flow meter is placed in the liquid line to measure the refrigerant mass flow rate.[5][6]

- **Data Acquisition:** A data acquisition system is used to record the temperature, pressure, and flow rate data.[6]
- **Performance Calculation:** The coefficient of performance (COP) is calculated as the ratio of the cooling capacity (heat absorbed in the evaporator) to the compressor work input. The cooling capacity is determined from the mass flow rate and the enthalpy change of the refrigerant across the evaporator.[7]





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